Technical Guide: 3-(5-Chloro-4-fluoro-2-nitrophenyl)thiophene

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Compound of Interest

Compound Name:	*3-(5-Chloro-4-fluoro-2-nitrophenyl)thiophene*
Cat. No.:	*B13929181*

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CAS: 1185916-54-4 | Formula: $C_{10}H_5ClFNO_2S$ | M.W.: 257.67 g/mol [1]

Executive Summary & Structural Logic

3-(5-Chloro-4-fluoro-2-nitrophenyl)thiophene is a specialized biaryl building block used primarily in the development of PI3K inhibitors and next-generation kinase modulators.[1] Its value lies in its dense functionalization:

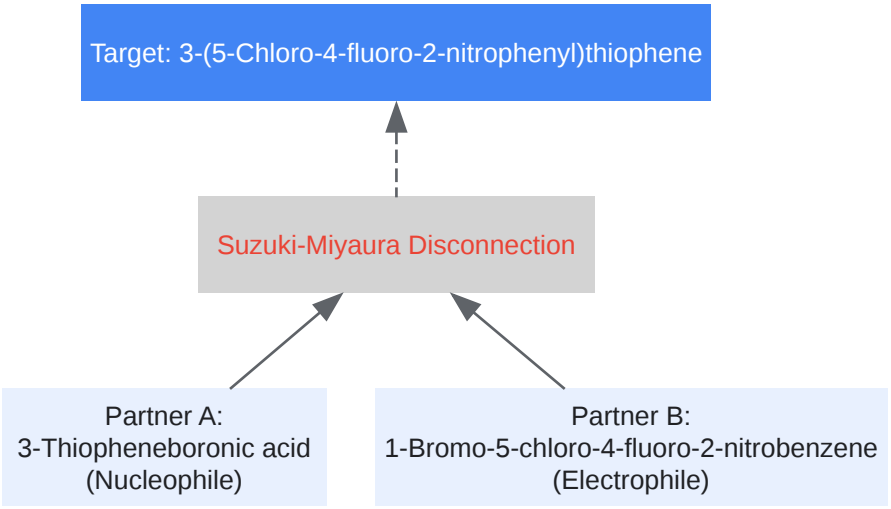
- Thiophene Ring: Acts as a bioisostere for phenyl rings, improving lipophilicity (LogP modulation) and offering unique pi-stacking interactions within the ATP-binding pockets of kinases.[1]
- Nitro Group ($-NO_2$): A "masked" amine.[1] Post-coupling reduction yields an aniline, serving as a nucleophile for cyclization into tricyclic cores (e.g., thienocinnolines or thienoisoquinolines).[1]
- Fluoro-Chloro Substitution: The fluorine atom at the para position to the nitro group is highly activated for SNAr reactions, allowing for late-stage diversification with amines or alkoxides. [1]

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Retrosynthetic Analysis

To synthesize CAS 1185916-54-4 efficiently, we employ a convergent strategy. The biaryl bond is best formed via a palladium-catalyzed cross-coupling, avoiding the harsh conditions of direct arylation which could compromise the nitro group.[1]

Primary Disconnection: C–C bond between the thiophene C3 and the benzene C1.[1]



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Figure 1: Retrosynthetic disconnection showing the convergent assembly of the biaryl core.[1]

Experimental Protocol: Synthesis (The "Make")

Reaction Type: Suzuki-Miyaura Cross-Coupling Scale: Laboratory Prep (10g scale)[1]

Reagents & Stoichiometry

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Component	Role	Equiv.[1]	Notes
1-Bromo-5-chloro-4-fluoro-2-nitrobenzene	Electrophile	1.0	Limiting Reagent
3-Thiopheneboronic acid	Nucleophile	1.1 - 1.2	Slight excess ensures conversion
$Pd(dppf)Cl_2$[1] · CH_2Cl_2	Catalyst	0.03 - 0.05	Robust against steric bulk
K_2CO_3 or Na_2CO_3	Base	2.5	2M Aqueous solution preferred
1,4-Dioxane / Water	Solvent	4:1 Ratio	Ensures solubility of both partners

Step-by-Step Methodology

This protocol prioritizes purity and catalyst longevity by strictly controlling oxygen levels.[1]

- Inert Setup: Equip a 3-neck round-bottom flask with a reflux condenser, nitrogen inlet, and internal thermometer.[1] Flame-dry or oven-dry glassware is recommended but not strictly required due to the aqueous solvent; however, oxygen removal is critical.[1]
- Solvent Degassing: Charge the flask with 1,4-Dioxane and Water (4:1 ratio). Sparge with Nitrogen gas for 30 minutes. Why? Dissolved oxygen causes homocoupling of the boronic acid and deactivates the Pd(0) species.[1]
- Reagent Addition: Under a positive stream of nitrogen, add the aryl bromide (1.0 eq), boronic acid (1.1 eq), and inorganic base (2.5 eq).[1]
- Catalyst Charge: Add $Pd(dppf)Cl_2$ (3-5 mol%) last.[1] The solution typically turns orange/red.[1]
- Reaction: Heat the mixture to 85–90°C for 4–6 hours. Monitor via TLC (Mobile Phase: 10% EtOAc in Hexanes).[1] The starting bromide (Rf ~0.[1]6) should disappear; the product (Rf ~0.[1]4) will appear as a bright yellow spot (UV active).[1]

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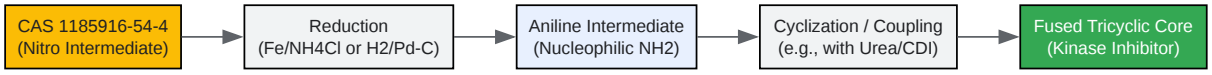
- Workup:
  - Cool to room temperature.[1]
  - Filter through a pad of Celite to remove Palladium black.[1] Wash the pad with EtOAc.[1][2]
  - Partition the filtrate between EtOAc and Water.[1][2] Separate the organic layer.[1]
  - Wash the organic layer with Brine, dry over anhydrous Na_2SO_4, and concentrate in vacuo.[1]
- Purification: Purify via Flash Column Chromatography (Silica Gel).
  - Gradient: 0% → 15% EtOAc in Hexanes.[1]
  - Yield Expectation: 75–85% as a yellow crystalline solid.[1]

Downstream Utility (The "Use")

The primary value of CAS 1185916-54-4 is its conversion into fused heterocyclic systems for kinase inhibition (e.g., PI3K, mTOR).[1]

Pathway: Nitro Reduction & Cyclization

The following workflow illustrates how this intermediate is processed into a bioactive scaffold.



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Figure 2: Processing pathway from the nitro-intermediate to a bioactive tricyclic core.[1]

Mechanistic Insight: The SNAr Opportunity

Before reducing the nitro group, the fluorine atom at the C4 position is activated by the ortho-nitro and meta-chloro electron-withdrawing effects.[1]

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- Protocol: React CAS 1185916-54-4 with a primary amine ($R-NH_2$) and DIPEA in DMF at 60°C.
- Result: Displacement of the Fluorine.[1] This allows for the introduction of solubilizing tails (e.g., morpholine, piperazine) before building the final ring system.[1]

Analytical Characterization Standards

To validate the identity of the synthesized compound, compare against these expected parameters:

- Appearance: Yellow to orange solid.[1]
- ^1H NMR (400 MHz, $CDCl_3$):
  - Look for the specific thiophene protons: Three signals in the aromatic region (approx.[1] δ 7.3–7.8 ppm).[1]
  - Look for the benzene protons: Two singlets (or doublets with small coupling) due to the 1,2,4,5-substitution pattern.[1] The proton ortho to the nitro group will be significantly deshielded (downfield, >8.0 ppm).[1]
- MS (ESI): $[M+H]^+$ is not always visible for nitro compounds; $[M+Na]^+$ or GC-MS (M+) is preferred.[1] Expected Mass: ~257.[1]
- Melting Point: Typically range 110–130°C (dependent on crystal habit).[1]

Safety & Handling

- Nitroaromatics: While this molecule is stable, nitro compounds can be energetic.[1] Avoid heating dry solids above 150°C.[1]
- Skin Sensitizer: Thiophene derivatives can be sensitizers.[1] Use nitrile gloves and work in a fume hood.[1]
- Waste Disposal: Segregate as halogenated organic waste.[1] Do not mix with strong oxidizers.[1]

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